

Commercial suppliers of 4-Pentenamide, N,N-diethyl-

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Compound of Interest

Compound Name: 4-Pentenamide, N,N-diethyl-

Cat. No.: B15393982

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Technical Guide: 4-Pentenamide, N,N-diethyl-

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Pentenamide, N,N-diethyl-**, a chemical compound of interest for various research and development applications. Due to its limited commercial availability, this guide also details potential sourcing through custom synthesis and provides a plausible synthetic protocol.

Commercial Sourcing

Initial investigations indicate that **4-Pentenamide, N,N-diethyl-** (CAS No. 67449-88-1) is not readily available as a stock chemical from major commercial suppliers. For researchers requiring this compound, sourcing will likely necessitate custom synthesis. Several companies specialize in the fee-for-service synthesis of novel organic compounds and could be contracted to produce **4-Pentenamide, N,N-diethyl-**.

Potential Custom Synthesis Providers:

- **Enamine:** Offers a wide range of custom synthesis services, from milligram to kilogram scales, including multi-step and asymmetric synthesis.
- **BOC Sciences:** Provides custom chemical synthesis and manufacturing for the biotechnology and pharmaceutical industries, with capabilities for synthesizing a broad array

of molecules.

- **Tocris Bioscience:** Specializes in the synthesis of complex organic molecules for life science research, offering services from milligram to kilogram quantities.
- **Aurora Fine Chemicals:** With extensive experience in custom organic synthesis, they serve drug discovery companies and research institutions globally.
- **Charles River Laboratories:** Offers integrated and fee-for-service synthetic chemistry, including multi-stage synthesis and scale-up services.
- **ChiroBlock:** Provides custom synthesis services with a "Fee for Results" model, specializing in novel and complex compounds.
- **Atlanchim Pharma:** Offers custom synthesis of molecules under confidentiality agreements, with expertise in various classes of organic compounds.
- **Apex Molecular:** A UK-based CRO that provides custom and contract synthesis services to a global client base, including the US.

Physicochemical and Spectral Data

A summary of the key physicochemical properties and spectral data for **4-Pentenamide, N,N-diethyl-** is provided below. This data has been compiled from publicly available resources.[\[1\]](#)

Table 1: Physicochemical Properties of **4-Pentenamide, N,N-diethyl-**[\[1\]](#)

Property	Value
IUPAC Name	N,N-diethylpent-4-enamide
CAS Number	67449-88-1
Molecular Formula	C ₉ H ₁₇ NO
Molecular Weight	155.24 g/mol
Canonical SMILES	CCN(CC)C(=O)CCC=C
InChI Key	JTZITRRFSODFDF-UHFFFAOYSA-N

Table 2: Spectral Data for **4-Pentenamide, N,N-diethyl-**[\[1\]](#)

Spectroscopy	Data Highlights
¹³ C NMR	Spectra available from SpectraBase.
GC-MS	NIST Mass Spectrometry Data Center, Main library. Top peaks at m/z 58, 100, 55.
IR	Vapor Phase IR Spectra available from SpectraBase.

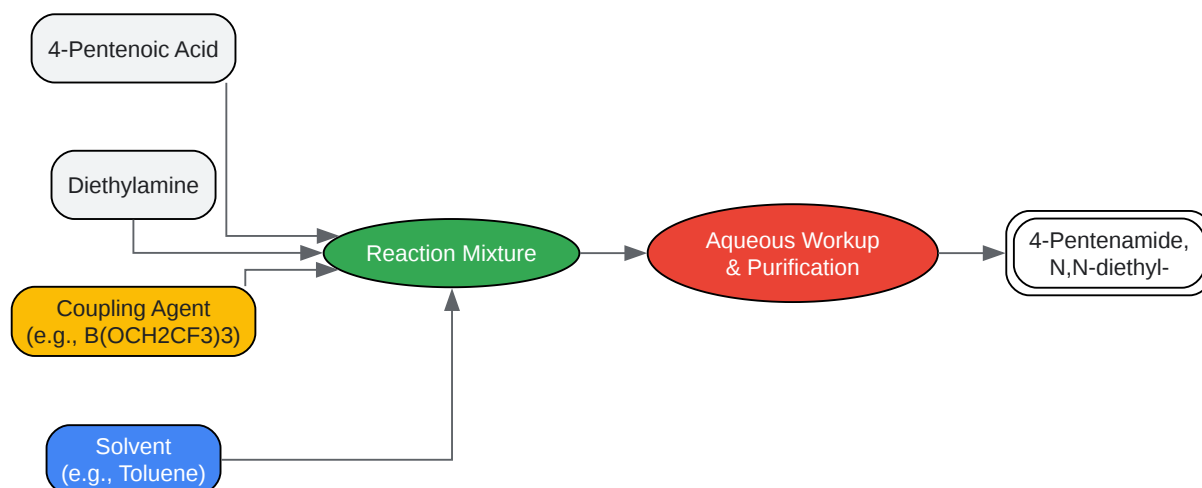
Experimental Protocols

As direct commercial availability is limited, a plausible synthetic protocol is essential for researchers. The following section outlines a proposed synthesis of **4-Pentenamide, N,N-diethyl-** from 4-pentenoic acid and diethylamine. This method is based on established procedures for the direct amidation of carboxylic acids.

Proposed Synthesis of **4-Pentenamide, N,N-diethyl-**

This protocol is adapted from general methods for the synthesis of N,N-dialkyl amides from carboxylic acids.

Reaction Scheme:



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Caption: Proposed synthetic workflow for **4-Pentenamide, N,N-diethyl-**.

Materials and Methods:

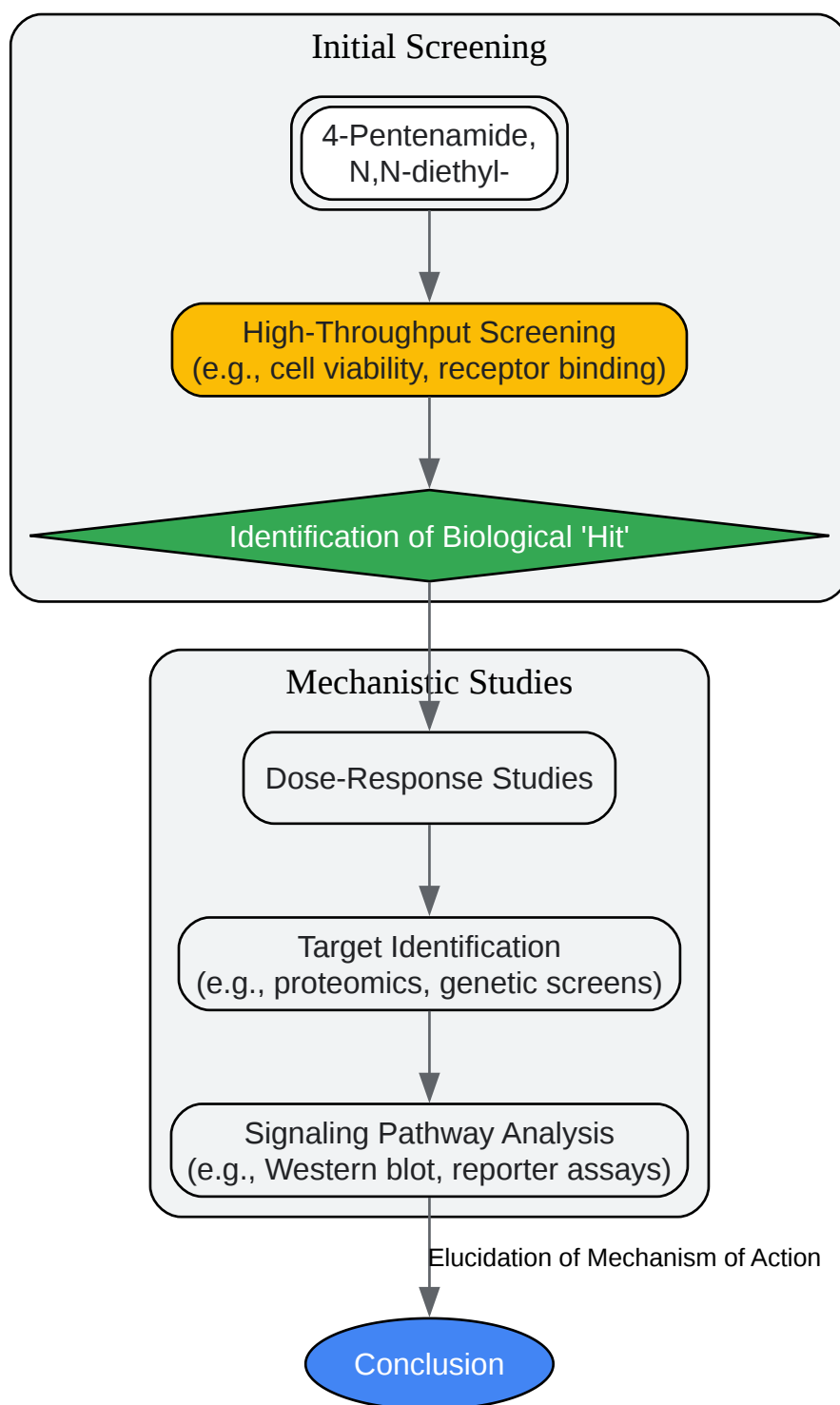
- 4-Pentenoic acid: (1.0 eq)
- Diethylamine: (1.2 eq)
- Tris(2,2,2-trifluoroethyl) borate (B(OCH₂CF₃)₃): (1.2 eq)
- Toluene: Anhydrous, as solvent
- Sodium bicarbonate solution: Saturated, aqueous
- Brine: Saturated, aqueous
- Magnesium sulfate (MgSO₄): Anhydrous
- Silica gel: For column chromatography

Procedure:

- To a solution of 4-pentenoic acid (1.0 eq) in anhydrous toluene, add diethylamine (1.2 eq) followed by tris(2,2,2-trifluoroethyl) borate (1.2 eq) at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion of the reaction, cool the mixture to room temperature.
- Dilute the reaction mixture with ethyl acetate and wash successively with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-Pentenamide, N,N-diethyl-**.
- Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Signaling Pathways and Experimental Workflows

At present, there is limited publicly available information on the specific biological activities or signaling pathways associated with **4-Pentenamide, N,N-diethyl-**. Researchers investigating this compound would need to conduct initial screening and mechanistic studies to elucidate its biological function. A general workflow for such an investigation is proposed below.



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Caption: General workflow for investigating the biological activity of a novel compound.

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References

- 1. biocompare.com [biocompare.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com